

A Comparative Crystallographic Analysis of Pyrrolidine Sulfonyl Derivatives

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Compound of Interest

Compound Name: 3-(Methylsulfonyl)pyrrolidine

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For researchers, scientists, and drug development professionals, this guide offers an objective comparison of the X-ray crystallographic data of two distinct pyrrolidine sulfonyl derivatives: 1-[(4-methylbenzene)sulfonyl]pyrrolidine and 4-Hydroxy-1-[(4-nitrophenyl)sulfonyl]pyrrolidine-2-carboxylic acid. This analysis is supported by experimental data to highlight structural similarities and differences that can inform drug design and development.

The pyrrolidine ring is a prevalent scaffold in medicinal chemistry, and its substitution with a sulfonyl group can significantly influence its physicochemical and pharmacological properties. Understanding the precise three-dimensional arrangement of atoms in these molecules through X-ray crystallography is paramount for structure-activity relationship (SAR) studies and rational drug design. This guide provides a detailed comparison of the crystallographic parameters of two representative compounds.

Quantitative Crystallographic Data

The following table summarizes the key crystallographic data for the two compounds, providing a basis for their structural comparison.

Parameter	1-[(4-methylbenzene)sulfonyl]pyrrolidine	4-Hydroxy-1-[(4-nitrophenyl)sulfonyl]pyrrolidine-2-carboxylic acid
CCDC Number	1983920	Not explicitly found, data from publication
Chemical Formula	C ₁₁ H ₁₅ NO ₂ S	C ₁₁ H ₁₂ N ₂ O ₇ S
Formula Weight	225.31	316.29
Crystal System	Monoclinic	Orthorhombic
Space Group	P2 ₁ /c	P2 ₁ 2 ₁ 2 ₁
a (Å)	11.1739(3)	9.1234(2)
b (Å)	5.8954(2)	11.8978(3)
c (Å)	17.5858(5)	12.0123(3)
α (°)	90	90
β (°)	106.919(1)	90
γ (°)	90	90
Volume (Å ³)	1105.74(6)	1303.41(5)
Z	4	4
S-N Bond Length (Å)	1.625(2)	1.628(2)
S=O Bond Lengths (Å)	1.4357(16), 1.4349(16)	1.431(5), 1.427(3)
S-C Bond Length (Å)	1.770(2)	1.774(3)

Experimental Protocols

Synthesis and Crystallization of 4-Hydroxy-1-[(4-nitrophenyl)sulfonyl]pyrrolidine-2-carboxylic acid[1][2][3][4]

Materials:

- 4-hydroxyproline
- 4-nitrobenzenesulfonyl chloride
- Sodium carbonate (Na_2CO_3)
- 20% Hydrochloric acid (HCl)
- Water
- Methanol

Synthesis:

- A solution of 4-hydroxyproline (5 mmol) in water (15 mL) was prepared.
- Sodium carbonate (5 mmol) was added to the solution with continuous stirring until fully dissolved.[\[1\]](#)
- The resulting solution was cooled to $-5\text{ }^{\circ}\text{C}$.[\[1\]](#)
- 4-nitrobenzenesulfonyl chloride (5 mmol) was added portion-wise over a period of one hour.[\[1\]](#)
- The reaction mixture was stirred at room temperature for an additional four hours.[\[1\]](#)
- The mixture was then acidified to a pH of 2 using 20% HCl, which resulted in the precipitation of the product.[\[1\]](#)
- The white precipitate was collected by filtration, washed with water, and air-dried.[\[1\]](#)

Crystallization: Single crystals suitable for X-ray diffraction were obtained by dissolving the synthesized compound in methanol and allowing for slow evaporation of the solvent at room temperature.[\[3\]](#)

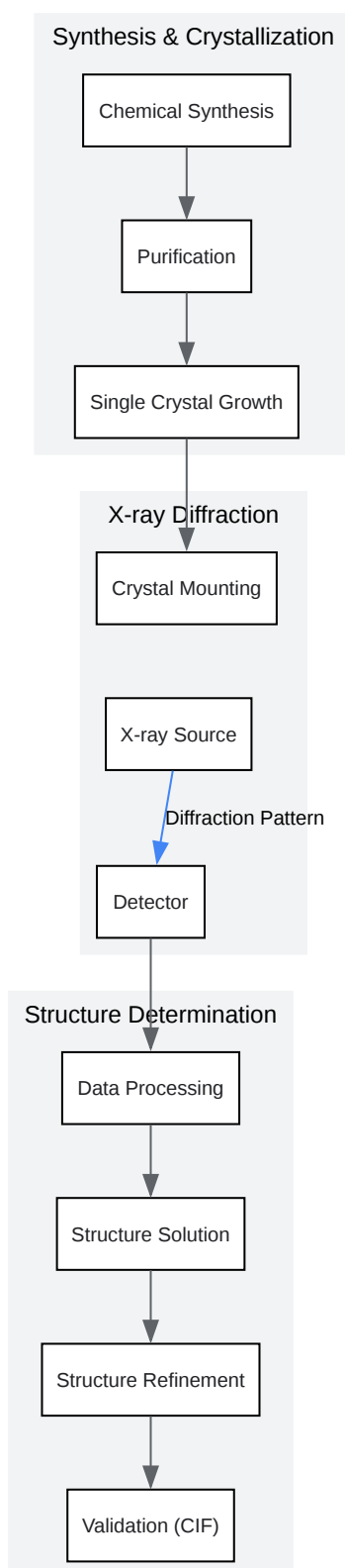
X-ray Data Collection: X-ray diffraction data for the single crystal were collected on an XtaLAB Synergy, Dualflex, Pilatus 200K diffractometer using $\text{CuK}\alpha$ radiation at a temperature of $105.4(7)\text{ K}$.[\[3\]](#)

Synthesis and Crystallization of 1-[(4-methylbenzene)sulfonyl]pyrrolidine[5]

The synthesis of this compound was previously reported by Ohwada, et al. (1998). Single crystals for X-ray diffraction were obtained, and the data was collected, though specific details of the crystallization process are not provided in the referenced crystallographic report.[5]

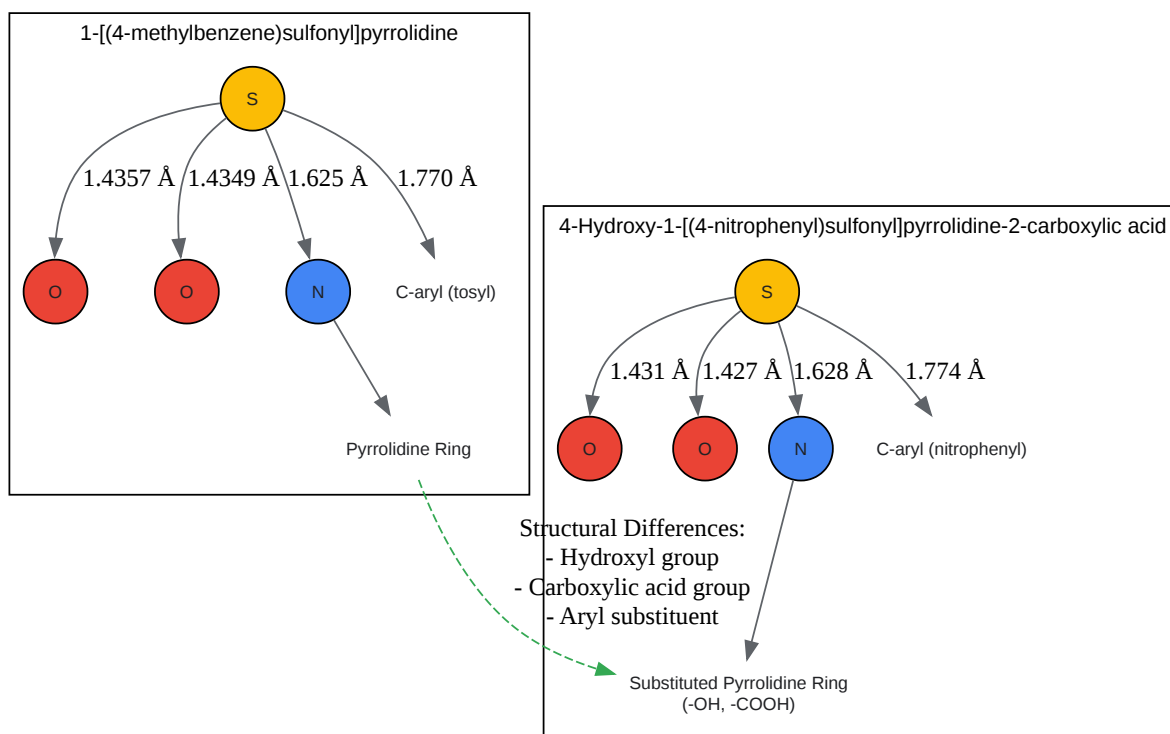
Visualizations

The following diagrams illustrate the general workflow of X-ray crystallography and a comparison of the molecular structures of the two pyrrolidine derivatives.



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Caption: General workflow of X-ray crystallography.



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Caption: Comparison of the two pyrrolidine sulfonyl derivatives.

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